

An In-depth Technical Guide to the Physical Characteristics of 1-Bromodecane-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromodecane-d5

Cat. No.: B15556655

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **1-Bromodecane-d5**. Due to the limited availability of specific experimental data for the deuterated form, this document leverages data from its non-deuterated counterpart, 1-Bromodecane, as a close proxy. The substitution of five deuterium atoms for hydrogen atoms is expected to result in a slight increase in molecular weight and density, while other physical properties are anticipated to be very similar.

Core Physical Properties

The physical characteristics of 1-Bromodecane are summarized in the table below. These values provide a strong baseline for the expected properties of **1-Bromodecane-d5**.

Physical Property	Value (for 1-Bromodecane)
Molecular Formula	C ₁₀ H ₂₁ Br
Molecular Weight	221.18 g/mol [1]
Appearance	Clear, light yellow liquid[1]
Density	1.066 g/mL at 25 °C[2]
Boiling Point	238 °C[2]
Melting Point	-29.6 °C
Refractive Index	n _{20/D} 1.456[2]
Solubility	Insoluble in water, soluble in organic solvents

Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid compounds like **1-Bromodecane-d5** are outlined below.

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.

Procedure:

- Weigh a clean and dry graduated cylinder on an analytical balance and record its mass.
- Add a known volume (e.g., 20-25 mL) of the liquid sample (**1-Bromodecane-d5**) to the graduated cylinder and record the volume precisely.[3]
- Weigh the graduated cylinder with the liquid sample and record the combined mass.[3]
- Subtract the mass of the empty cylinder from the combined mass to determine the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by its volume.[3]

- For improved accuracy, the procedure can be repeated with different volumes of the liquid, and the average density can be calculated.[\[3\]](#)

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small amount of liquid.[\[4\]](#)

Procedure:

- Fill a small test tube (Durham tube) to about half-full with the **1-Bromodecane-d5** sample.[\[4\]](#)
- Invert a sealed-end capillary tube and place it inside the test tube with the open end submerged in the liquid.[\[4\]](#)
- Attach the test tube to a thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.[\[4\]](#)
- Place the thermometer and test tube assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is below the oil level.[\[5\]](#)
- Gently heat the side arm of the Thiele tube with a Bunsen burner.[\[6\]](#)
- Observe the capillary tube. As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.[\[4\]](#)
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[4\]](#)

Determination of Refractive Index

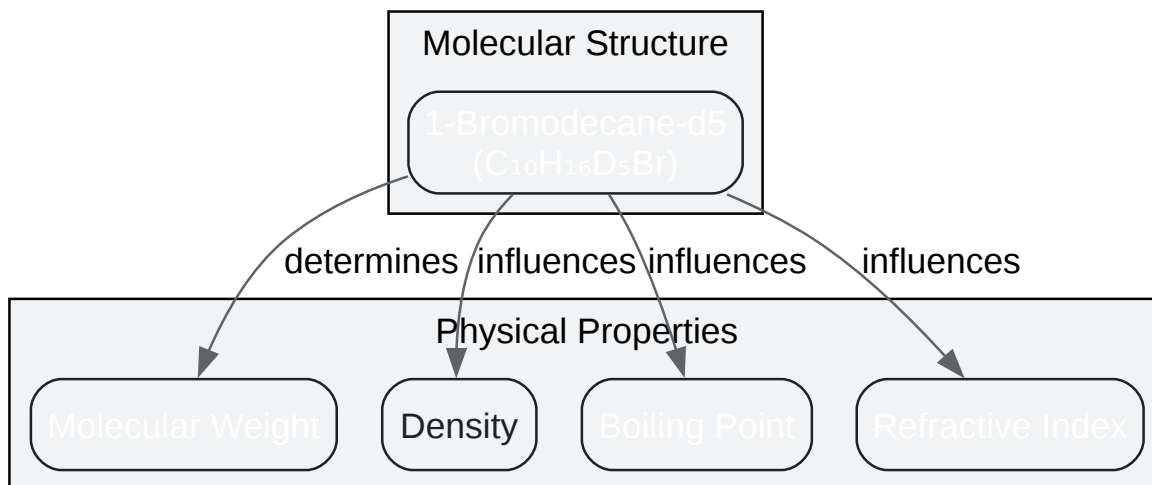
The refractive index of a liquid can be measured using a refractometer or interferometric methods. A common laboratory method involves Snell's Law.

Procedure using a Refractometer:

- Calibrate the refractometer using a standard sample with a known refractive index.
- Place a few drops of the **1-Bromodecane-d5** sample onto the prism of the refractometer.
- Close the prism and allow the sample to spread evenly.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale. The measurement is typically temperature-dependent, so the temperature should be recorded.

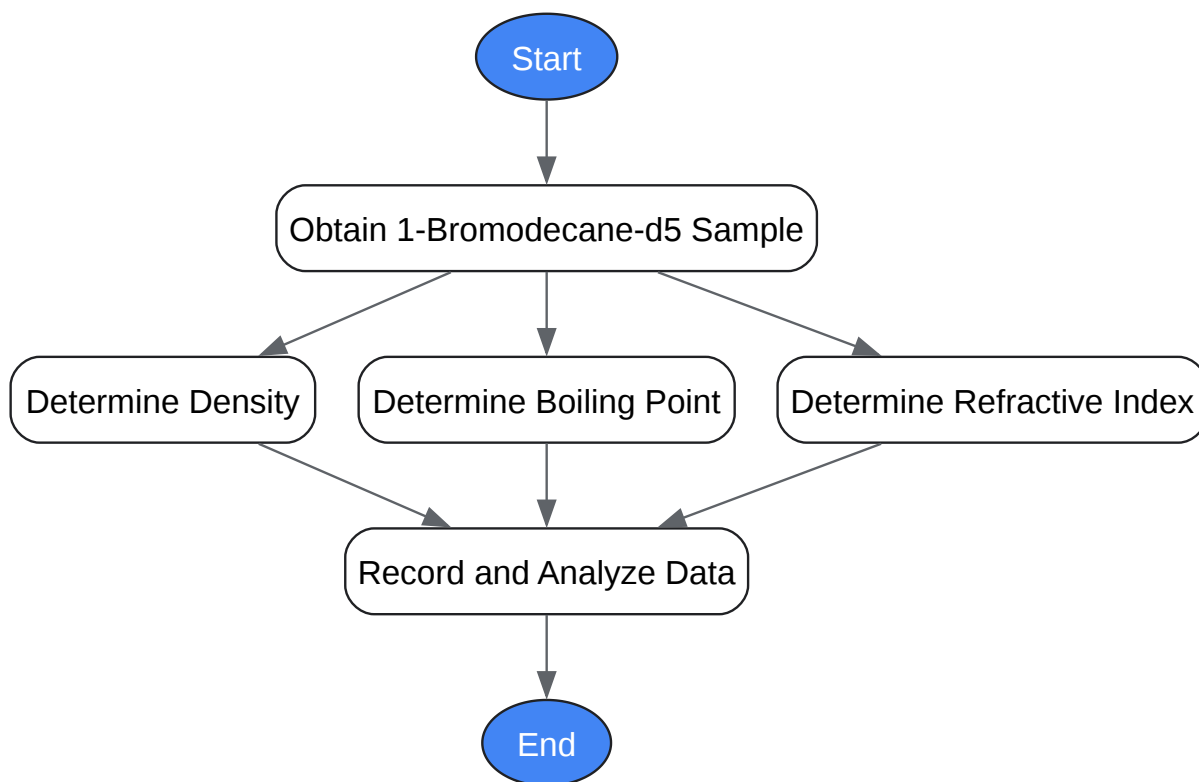
Logical Relationships and Workflows

The following diagrams illustrate the relationships between the molecular structure of **1-Bromodecane-d5** and its physical properties, as well as a generalized workflow for the experimental determination of these properties.



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Caption: Relationship between molecular structure and physical properties.



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Caption: Experimental workflow for physical property determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of 1-Bromodecane-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556655/docs#an-in-depth-technical-guide-to-the-physical-characteristics-of-1-bromodecane-d5\]](https://www.benchchem.com/product/b15556655/docs#an-in-depth-technical-guide-to-the-physical-characteristics-of-1-bromodecane-d5)

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